

# A Comparative Guide to the Efficacy of Dioctyl Maleate as a Plasticizer

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## Compound of Interest

Compound Name: Dioctyl maleate

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This guide provides an objective comparison of the performance of **dioctyl maleate** (DOM) as a plasticizer against two common alternatives: dioctyl phthalate (DEHP) and dioctyl terephthalate (DOTP). The information is supported by experimental data and detailed methodologies to assist in the evaluation and selection of plasticizers for various applications, particularly in the context of polymer science and material development.

## Executive Summary

Plasticizers are essential additives that impart flexibility and durability to otherwise rigid polymers, most notably polyvinyl chloride (PVC).<sup>[1]</sup> The choice of plasticizer significantly impacts the mechanical and thermal properties of the final material. While the phthalate-based plasticizer DEHP has been a long-standing industry standard, health and environmental concerns have driven the demand for alternatives.<sup>[2][3]</sup> **Dioctyl maleate** (DOM), a non-phthalate plasticizer, and dioctyl terephthalate (DOTP), a non-ortho-phthalate plasticizer, have emerged as prominent alternatives. This guide evaluates the efficacy of DOM in comparison to DEHP and DOTP based on key performance indicators.

## Quantitative Performance Comparison

The following tables summarize the key performance data for PVC plasticized with DOM, DEHP, and DOTP. It is important to note that publicly available, direct comparative data for

DOM under the exact same conditions as the alternatives can be limited. Therefore, some data for DOM is based on documented trends for maleate diesters.

**Table 1: Mechanical Properties of Plasticized PVC**

Property	Dioctyl Maleate (DOM)	Dioctyl Phthalate (DEHP)	Dioctyl Terephthalate (DOTP)	Test Method
Shore A Hardness	~80 - 85	80	~82 - 88	ASTM D2240
Tensile Strength (MPa)	~18 - 22	15.7	~20 - 24	ASTM D638
Elongation at Break (%)	~350 - 400	350	~320 - 380	ASTM D638

Note: Values for DOM are estimations based on trends observed for similar maleate plasticizers.[2] All values are for PVC formulations with approximately 40 phr (parts per hundred resin) of plasticizer.

**Table 2: Thermal and Migration Properties of Plasticized PVC**

Property	Dioctyl Maleate (DOM)	Dioctyl Phthalate (DEHP)	Dioctyl Terephthalate (DOTP)	Test Method
Glass Transition Temp. (°C)	~ -30 to -40	-35	Data not available	DSC
5% Weight Loss Temp. (°C)	~230 - 250	~250	~255	TGA
Migration Rate (Hexane)	Moderate	High	Low	ASTM D1239

Note: Values for DOM are estimations based on trends observed for similar maleate plasticizers.[2] Migration rates are qualitative comparisons based on typical performance.

## Experimental Protocols

To validate the performance of plasticizers in PVC, standardized testing methods are essential. The following are detailed protocols for the key experiments cited in this guide.

### Hardness Testing (Shore A Durometer)

- Standard: ASTM D2240
- Objective: To measure the indentation hardness of the plasticized PVC.
- Methodology:
  - Specimen Preparation: Test specimens should have a minimum thickness of 6 mm and a flat surface. If necessary, specimens can be stacked to achieve the required thickness, ensuring no air gaps.
  - Conditioning: Condition the specimens at  $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 40 hours prior to testing.
  - Procedure: A Shore A durometer is used for the measurement. The specimen is placed on a hard, flat surface. The indenter of the durometer is pressed firmly and rapidly onto the specimen. The reading is taken within one second of firm contact. At least five measurements are taken at different locations on the specimen, at least 12 mm apart, and the results are averaged.[\[1\]](#)

### Tensile Properties (Tensile Strength and Elongation at Break)

- Standard: ASTM D638
- Objective: To determine the force required to break a plastic sample and the extent to which it stretches before breaking.
- Methodology:
  - Specimen Preparation: Dumbbell-shaped test specimens are prepared by injection molding or die-cutting from a compression-molded sheet. Type IV is a common specimen

type for flexible plastics.

- Conditioning: Condition the test specimens at  $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 40 hours prior to testing.
- Procedure: A universal testing machine (UTM) is used to perform the test. The specimen is securely placed in the grips of the UTM. The test is initiated, and the specimen is pulled at a constant speed (e.g., 500 mm/min for non-rigid plastics) until it fractures. The maximum force and the elongation at the point of rupture are recorded.<sup>[1]</sup>
- Calculations:
  - Tensile Strength (MPa) = Maximum load (N) / Original cross-sectional area (mm<sup>2</sup>)
  - Elongation at Break (%) = (Increase in length at break / Original length) x 100

## Thermal Stability (Thermogravimetric Analysis - TGA)

- Standard: Based on ASTM E1131 principles.
- Objective: To evaluate the thermal stability of the plasticized PVC by measuring its weight loss as a function of temperature.
- Methodology:
  - Sample Preparation: A small, representative sample of the plasticized PVC (typically 5-10 mg) is placed in a TGA sample pan.
  - Procedure: The sample is heated in a controlled atmosphere (e.g., nitrogen or air) at a constant rate (e.g.,  $10^{\circ}\text{C}/\text{min}$ ). The weight of the sample is continuously monitored as the temperature increases.
  - Analysis: The temperature at which a specific percentage of weight loss occurs (e.g., 5%) is used as an indicator of the onset of thermal degradation.

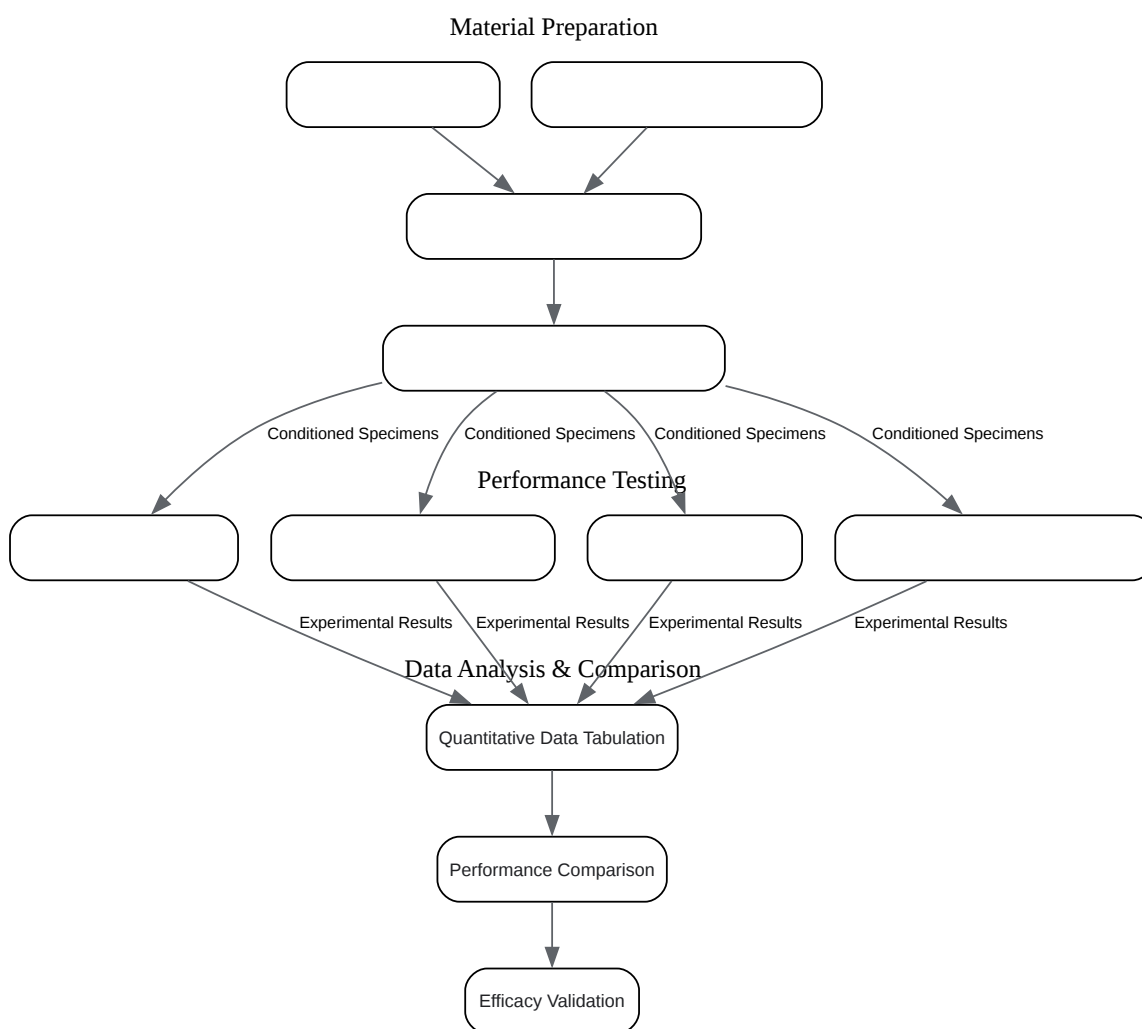
## Migration Resistance (Solvent Extraction)

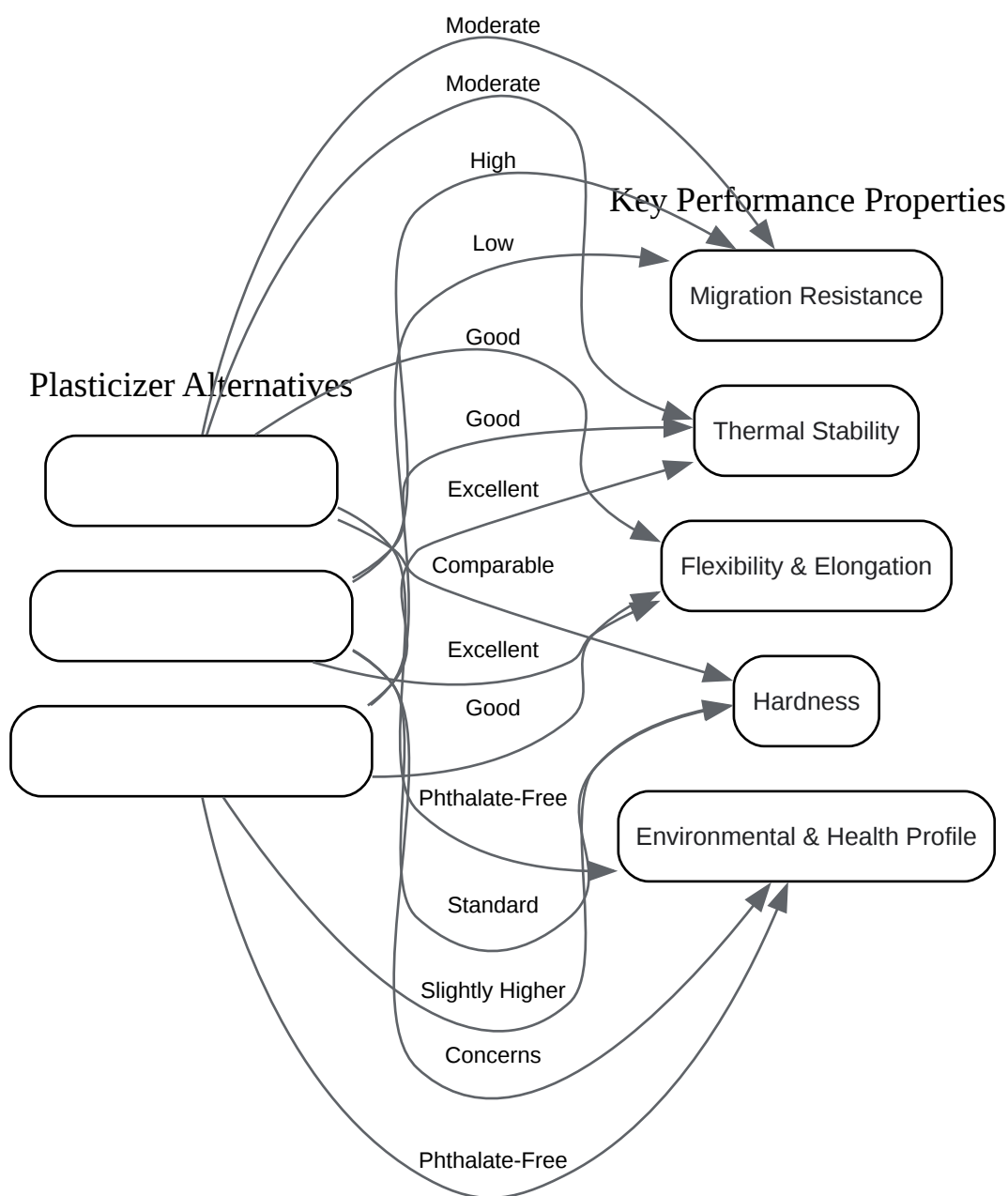
- Standard: ASTM D1239

- Objective: To determine the amount of plasticizer that leaches out of the PVC film when immersed in a liquid.
- Methodology:
  - Specimen Preparation: Test specimens of a standard size (e.g., 50 x 50 mm squares) are cut from the plasticized PVC film. The initial weight of each specimen is accurately measured.
  - Procedure: The pre-weighed specimens are completely immersed in a specified solvent (e.g., hexane, ethanol, or a food simulant) in a sealed container. The immersion is carried out for a specified time and at a controlled temperature (e.g., 24 hours at 23°C).[4]
  - Analysis: After immersion, the specimens are removed, gently wiped dry, and reweighed. The percentage of weight loss is calculated, which corresponds to the amount of plasticizer extracted.

## Visualizations

### Experimental Workflow for Plasticizer Efficacy Validation





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